

# Decyl Disulfide: A Technical Guide to Synthesis, Characterization, and Advanced Applications

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## Compound of Interest

Compound Name: *Decyl disulfide*

Cat. No.: B1670170

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This guide provides an in-depth technical overview of **decyl disulfide**, a symmetrical long-chain dialkyl disulfide. With a focus on scientific integrity and practical application, this document is intended for researchers, scientists, and professionals in drug development and materials science. We will delve into the core physicochemical properties, synthesis, and characterization of **decyl disulfide**, and explore its applications in redox-responsive drug delivery systems and self-assembled monolayers.

## Core Molecular and Physical Properties

**Decyl disulfide** is an organic compound characterized by a disulfide bond linking two decyl chains.

Molecular Formula: C<sub>20</sub>H<sub>42</sub>S<sub>2</sub>[\[1\]](#)

Molecular Weight: 346.7 g/mol [\[1\]](#)

Synonyms: **Didecyl disulfide**, 1-(decyldisulfanyl)decane[\[1\]](#)

CAS Number: 10496-18-1

## Physicochemical Data Summary

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>42</sub> S <sub>2</sub>	PubChem[1]
Molecular Weight	346.7 g/mol	PubChem[1]
Appearance	White or colorless to light yellow liquid or solid	
Boiling Point	208 °C at 2 mmHg	
LogP	9.9	PubChem[1]

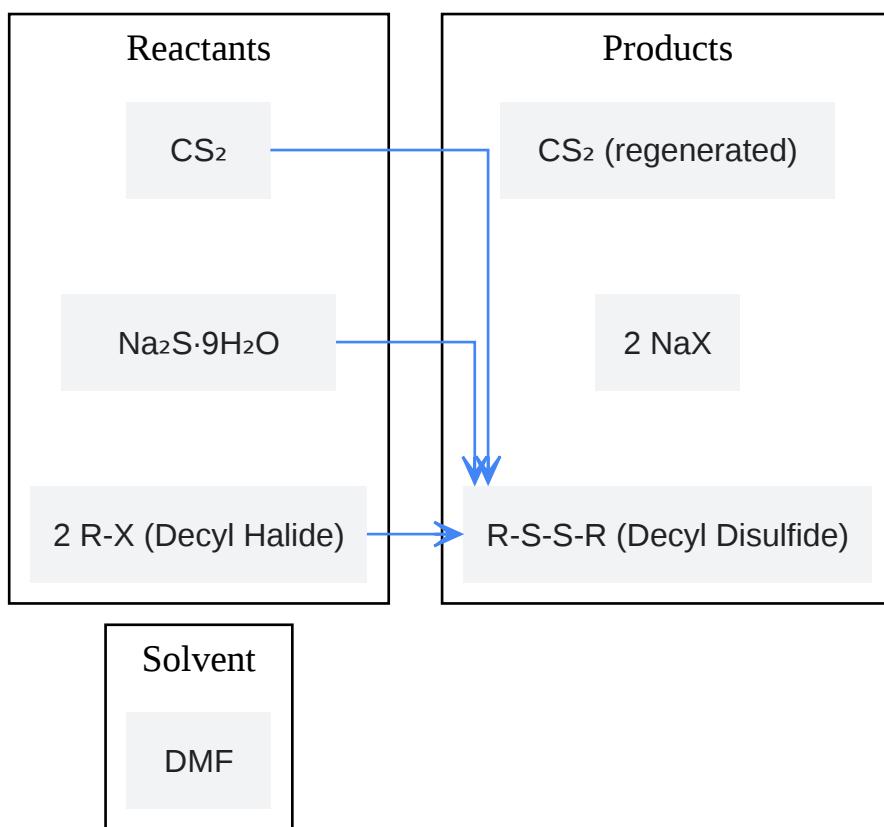
## Synthesis of Decyl Disulfide: Protocols and Mechanistic Insights

The synthesis of **decyl disulfide** can be approached through two primary, reliable methods: the transformation of alkyl halides and the oxidation of thiols. The choice of method often depends on the starting materials' availability, desired purity, and scalability.

### Synthesis from Alkyl Halides

A rapid and efficient method for preparing symmetrical disulfides involves the reaction of alkyl halides with a combination of sodium sulfide nonahydrate (Na<sub>2</sub>S·9H<sub>2</sub>O) and carbon disulfide (CS<sub>2</sub>) in an appropriate solvent like dimethylformamide (DMF). This method is advantageous due to its high yield and mild reaction conditions.[2]

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of symmetrical disulfides from alkyl halides.

#### Experimental Protocol:

- To a solution of sodium sulfide nonahydrate (1.0 mmol) in DMF (2 mL), add carbon disulfide (1.0 mmol) at room temperature. The solution will turn dark red.
- To this vigorously stirred mixture, add the decyl halide (e.g., 1-bromodecane) (1.0 mmol).
- Continue stirring at room temperature. The reaction is typically rapid, with a color change from red to yellow indicating the progress of the reaction.<sup>[2]</sup>
- Upon completion (monitored by TLC), the reaction mixture is worked up by extraction with an organic solvent (e.g., ethyl acetate) and washed with water.

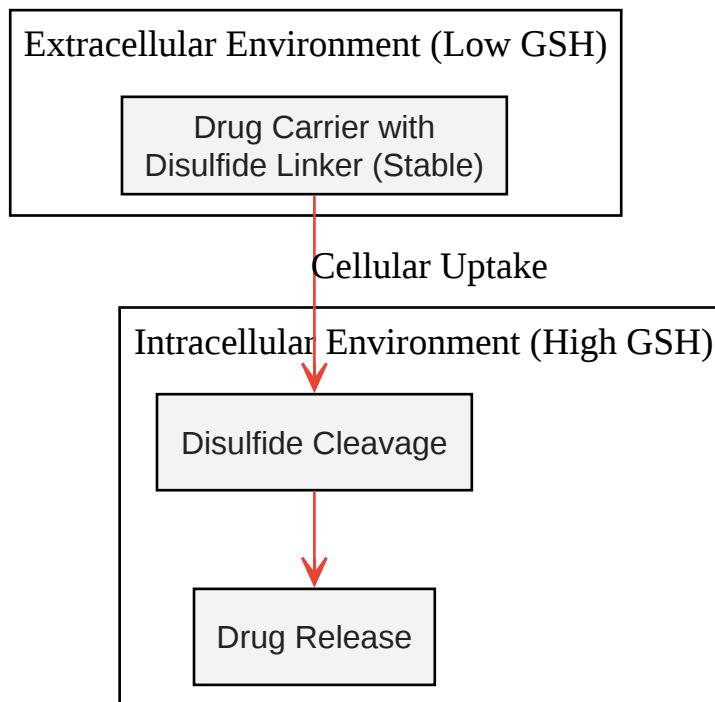
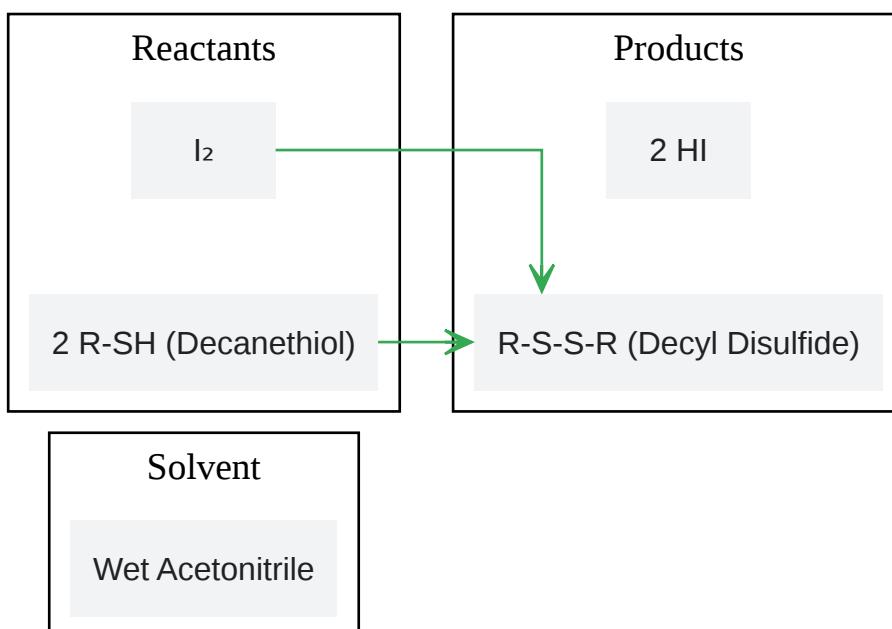
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **decyl disulfide**.
- Purification can be achieved by column chromatography on silica gel.

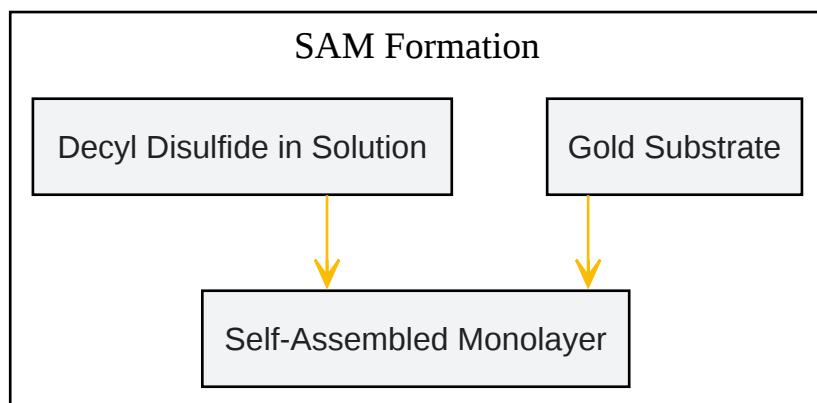
Causality of Experimental Choices: The combination of  $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$  and  $\text{CS}_2$  in situ generates a reactive sulfur species that acts as a sulfur transfer reagent.<sup>[2]</sup> DMF is an excellent solvent for this reaction due to its polar aprotic nature, which facilitates the nucleophilic substitution reaction.

## Oxidation of Decanethiol

The oxidation of thiols to disulfides is a classic and widely used transformation. A variety of oxidizing agents can be employed, with iodine in a suitable solvent being a common and effective choice.<sup>[3]</sup>

Reaction Scheme:





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## References

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